

# Application Notes and Protocols for Telomerization with Perfluoroalkyl Iodides

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## Compound of Interest

Compound Name: 1,1,1,2,2,3,3,4,4,5,5,6,6-  
Tridecafluoro-8-iodooctane

Cat. No.: B042545

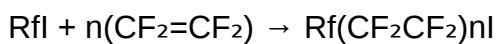
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This document provides detailed application notes and protocols for the telomerization reaction involving perfluoroalkyl iodides. The primary focus is on the telomerization of tetrafluoroethylene (TFE) as the taxogen with a perfluoroalkyl iodide, such as perfluorohexyl iodide, serving as the telogen. This process is crucial for the synthesis of longer-chain perfluoroalkyl iodides, which are valuable intermediates in the production of surfactants, water- and oil-repellents, and other fluorinated materials.[\[1\]](#)

## Reaction Principle

Telomerization is a radical chain reaction where a telogen (in this case, a perfluoroalkyl iodide) reacts with multiple units of a taxogen (an unsaturated monomer like TFE) to form a mixture of adducts called telomers. The general reaction scheme is as follows:



Where Rf represents a perfluoroalkyl group (e.g., C<sub>6</sub>F<sub>13</sub>) and 'n' is the number of monomer units added.

## Quantitative Data Summary: Reaction Conditions

The following table summarizes the key reaction parameters for the telomerization of tetrafluoroethylene with perfluoroalkyl iodides, compiled from various sources. These parameters can be optimized depending on the desired telomer distribution.

Parameter	Range	Preferred/Example Value	Notes
Temperature	60 to 360°C	100 to 150°C[2]	Lower temperatures (60-160°C) are often used with metal catalysts, while higher temperatures (300-360°C) are employed for thermal telomerization.[3][4]
Pressure	0.1 to 5 MPa (gauge)	3 to 4.5 MPa[3]	The reaction can also be carried out at atmospheric pressure, especially in the gas phase.[4]
Telogen	Perfluoroalkyl iodides (C <sub>1</sub> -C <sub>6</sub> )	Perfluoroethyl iodide, Perfluorobutyl iodide, Perfluorohexyl iodide[3]	The choice of telogen determines the starting point of the final telomer chain.
Taxogen	Tetrafluoroethylene (TFE)	-	TFE is the monomer that adds to the telogen.
Molar Ratio (Telogen:Taxogen)	1:1 to 6:1	1:1 to 4:1[2]	This ratio significantly influences the distribution of telomers.
Catalyst/Initiator	Metal powders (Cu, Ni, Sn, Zn, Fe, and their alloys) or thermal initiation	Copper powder[1][2]	Metal catalysts allow for lower reaction temperatures.[1] The catalyst amount can be 0.1% to 5% of the telogen mass.[2]

Reaction Type	Batch or Continuous	Continuous in a tubular reactor[3][4]	Continuous processes are often preferred for industrial-scale production.
Contact Time (for continuous process)	10 to 70 seconds	30 to 60 seconds[4]	This is a crucial parameter for controlling the degree of telomerization in a continuous setup.

## Experimental Protocols

Below are representative protocols for both catalyzed and thermal telomerization reactions based on the literature.

### Protocol 1: Metal-Catalyzed Telomerization in a Tubular Reactor (Continuous Process)

This protocol is based on a continuous process using a metal catalyst, which allows for milder reaction conditions.

Materials:

- Perfluorohexyl iodide (Telogen)
- Tetrafluoroethylene (TFE) (Taxogen)
- Spherical copper powder (Catalyst)[3]
- Stainless-steel tubular reactor[3]

Procedure:

- **Reactor Preparation:** A stainless-steel tube is packed with a known quantity of spherical copper powder. For example, a tube with an external diameter of 3/8 inches can be packed with 46 g of copper powder.[3]

- Preparation of Starting Solution: A starting solution is prepared by dissolving tetrafluoroethylene (TFE) in the perfluorohexyl iodide telogen. The concentration of TFE can be, for example, 4.25 mol%.[\[3\]](#)
- Reaction Execution:
  - The tubular reactor is heated to the desired reaction temperature, for instance, 120°C.[\[3\]](#)
  - The system is pressurized to the target pressure, for example, 3 MPa (gauge pressure).[\[3\]](#)
  - The starting solution is continuously supplied to the reactor at a specific flow rate, for example, 9.0 ml/min.[\[3\]](#)
- Product Collection and Analysis:
  - The reaction solution exiting the reactor is cooled.
  - The composition of the product mixture is analyzed by gas chromatography to determine the distribution of telomers.[\[3\]](#)
- Purification: The desired telomers can be isolated from the reaction mixture by distillation.[\[3\]](#)

#### Protocol 2: Thermal Telomerization in a Tubular Reactor (Continuous, Gas Phase)

This protocol describes a thermal telomerization process that does not require a metal catalyst but operates at higher temperatures.

##### Materials:

- Perfluorohexylethyl iodide (or other perfluoroalkyl iodide as telogen)
- Tetrafluoroethylene (TFE) (Taxogen)
- Tubular reactor

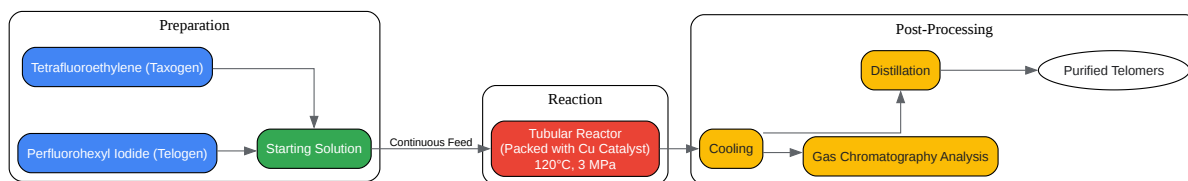
##### Procedure:

- Reactor Setup: A tubular reactor is set up for gas-phase reactions.

- Reactant Feed:
  - The telogen (e.g., perfluorohexylethyl iodide) is vaporized and fed into the reactor.
  - Tetrafluoroethylene (TFE) is introduced into the reactor. For improved control over the telomer distribution, a stepped feed of TFE can be used, where 30-75% is introduced at the beginning of the reactor and the remainder is added at a point between 2/5 and 3/4 of the reactor length.<sup>[4]</sup>
- Reaction Conditions:
  - The reactor is maintained at a high temperature, typically in the range of 300 to 360°C, with a preferred range of 325 to 355°C.<sup>[4]</sup>
  - The reaction is typically carried out at atmospheric pressure, ensuring the reaction mixture remains in the gaseous state.<sup>[4]</sup>
  - The contact time of the reactants in the reactor is generally between 10 and 70 seconds.<sup>[4]</sup>
- Product Collection and Analysis:
  - The product stream exiting the reactor is cooled and condensed.
  - The resulting liquid is analyzed, for instance by gas chromatography, to determine the conversion of TFE and the distribution of the telomers.
- Recycling: Unconverted telogen and lower-order telomers can be separated and recycled back to the reactor feed to improve overall yield and efficiency.<sup>[4]</sup>

## Visualizations

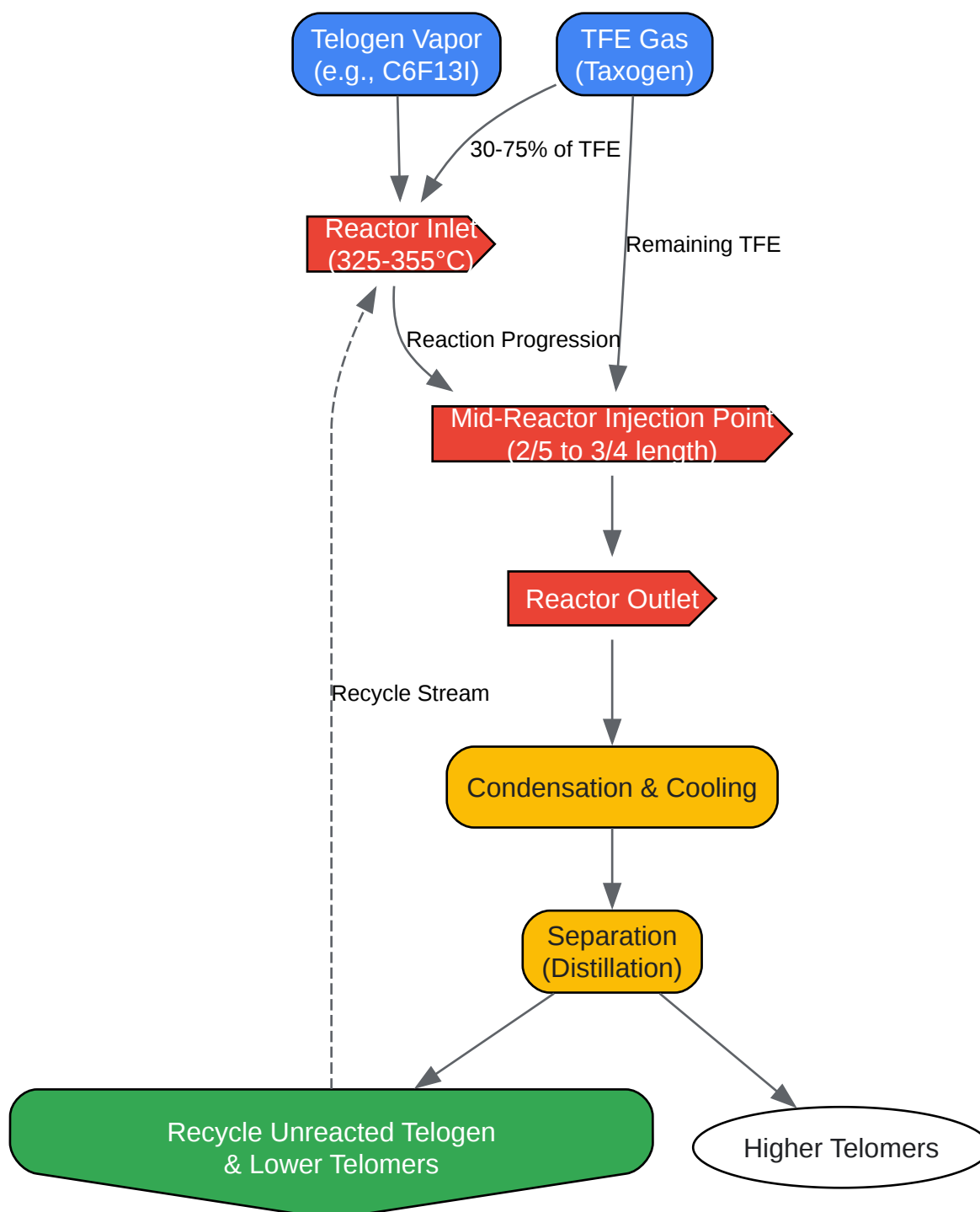
Diagram 1: General Workflow for Metal-Catalyzed Telomerization



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Caption: Workflow for continuous metal-catalyzed telomerization.

Diagram 2: Logical Flow of Thermal Telomerization with Stepped Feed



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Caption: Thermal telomerization with a stepped TFE feed.



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## References

- 1. WO2002036530A1 - Process for producing perfluoroalkyl iodide telomer - Google Patents [patents.google.com]
- 2. CN101805240B - Telomerization method of perfluoroalkyl iodide - Google Patents [patents.google.com]
- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 4. US5268516A - Synthesis of perfluoroalkyl iodides - Google Patents [patents.google.com]
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